

Personal protective equipment for handling 2-Bromoethyl benzoate

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Compound of Interest

Compound Name: 2-Bromoethyl benzoate

Cat. No.: B1268086

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Essential Safety and Handling Guide for 2-Bromoethyl Benzoate

For researchers, scientists, and professionals in drug development, ensuring safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the use of **2-Bromoethyl benzoate**, including detailed operational and disposal plans.

Chemical Identity:

- Name: **2-Bromoethyl benzoate**
- Synonyms: Benzoic Acid 2-Bromoethyl Ester
- CAS Number: 939-54-8
- Molecular Formula: C₉H₉BrO₂
- Molecular Weight: 229.07 g/mol

Hazard Summary: **2-Bromoethyl benzoate** is classified as a substance that causes skin and serious eye irritation.[1] It may also cause respiratory irritation.[2] Therefore, adherence to strict safety protocols is mandatory to prevent exposure.

Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment when handling **2-Bromoethyl benzoate**.

PPE Category	Specification	Citation(s)
Eye/Face Protection	Safety glasses with side-shields conforming to EN166 or NIOSH approved eye protection.	[2]
Skin Protection	Chemical-resistant gloves (inspect before use). A lab coat or coveralls should be worn to prevent skin contact.	[1][2]
Respiratory Protection	For nuisance exposures, a P95 (US) or P1 (EU EN 143) particle respirator. For higher-level protection, use OV/AG/P99 (US) or ABEK-P2 (EU EN 143) respirator cartridges. Use in a well-ventilated area or with local exhaust ventilation.	[1][2]

Operational Plan: Step-by-Step Handling Procedure

Adherence to the following procedural steps is critical for the safe handling of **2-Bromoethyl benzoate** in a laboratory setting.

1. Preparation:

- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[3]
- Work in a well-ventilated area, preferably within a chemical fume hood.[1][2]

- Don all required personal protective equipment as specified in the table above before handling the chemical.

- Inspect gloves for any signs of degradation or perforation before use.[\[2\]](#)

2. Handling:

- Avoid all direct contact with the skin and eyes.[\[2\]](#)
- Avoid the formation of dust and aerosols.[\[2\]](#)
- When transferring the chemical, do so carefully to prevent spills.
- Keep the container tightly closed when not in use.[\[2\]](#)

3. Post-Handling:

- Wash hands thoroughly with soap and water after handling, even if gloves were worn.[\[1\]](#)[\[2\]](#)
- Contaminated clothing should be removed and washed before reuse.[\[1\]](#)
- Dispose of contaminated gloves and other disposable PPE in accordance with disposal procedures.[\[2\]](#)

Accidental Release and Exposure Measures

Spill:

- Evacuate personnel from the immediate area.[\[2\]](#)
- Ensure adequate ventilation.[\[2\]](#)
- Wear appropriate PPE, including respiratory protection.[\[2\]](#)
- Contain the spill using an inert absorbent material (e.g., sand, silica gel).[\[3\]](#)
- Collect the absorbed material into a suitable, closed container for disposal.[\[2\]](#)
- Do not let the product enter drains.[\[2\]](#)

First Aid:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Consult a physician.[2]
- In Case of Skin Contact: Immediately wash off with soap and plenty of water. If skin irritation occurs, get medical advice/attention.[1][2]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[2]
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[2]

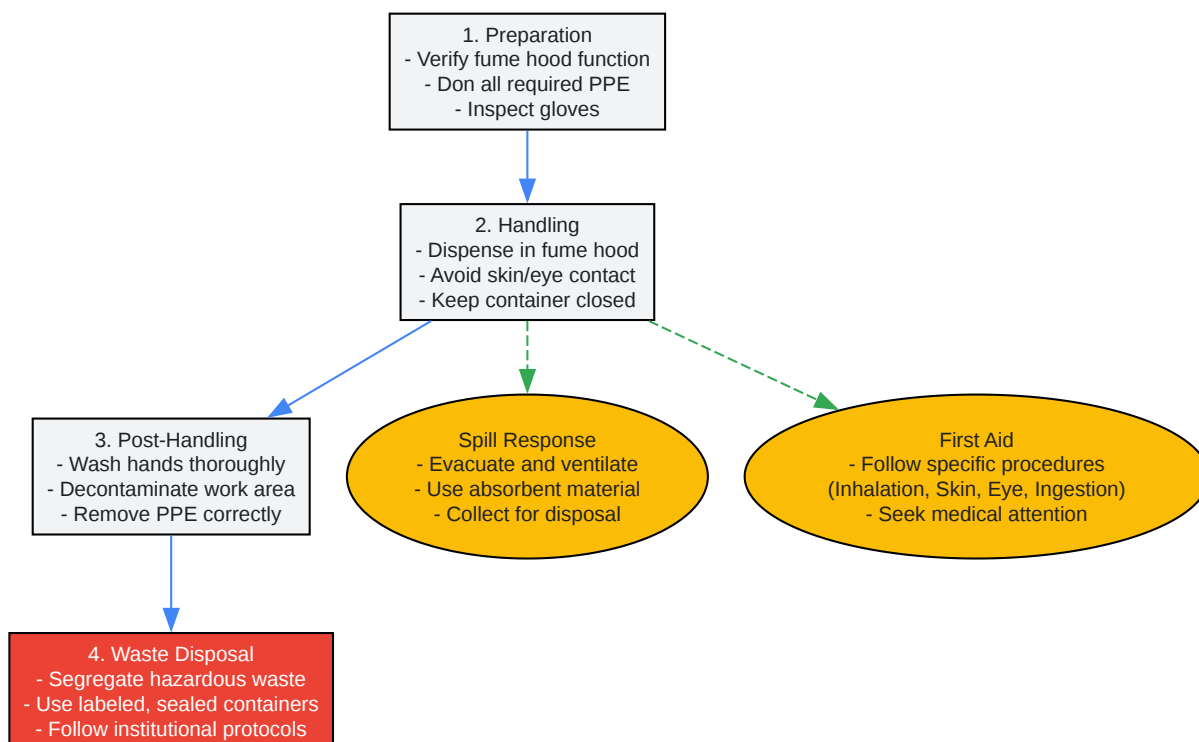
Disposal Plan

All waste materials must be disposed of in accordance with local, state, and federal regulations.

- Unused Product and Contaminated Materials: Dispose of as hazardous waste. Offer surplus and non-recyclable solutions to a licensed disposal company.[2]
- Contaminated Packaging: Dispose of the container as unused product.[2] Do not mix with other waste.[4]

Experimental Workflow

The following diagram illustrates the standard workflow for handling **2-Bromoethyl benzoate** in a laboratory setting.



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Caption: Workflow for Safe Handling of **2-Bromoethyl benzoate**.

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